

Molecular weight and formula of Basic Violet 7

Author: BenchChem Technical Support Team. Date: February 2026

Compound of Interest

Compound Name: ASTRAZONE RED

CAS No.: 14097-03-1

Cat. No.: B078886

[Get Quote](#)

Topic: Molecular Weight, Formula, and Structural Characterization of Basic Violet 7 (C.I. 48020) Content Type: Technical Whitepaper
Audience: Research Scientists, Analytical Chemists, and Dye Formulation Specialists

Executive Summary

Basic Violet 7 (C.I. 48020) is a cationic methine dye, distinct from the triarylmethane class (e.g., Crystal Violet) often misidentified in generic databases. Chemically defined as a hemicyanine derivative, it is characterized by a 1,3,3-trimethylindolium acceptor linked via a vinyl bridge to a substituted aniline donor.

Its primary industrial designation is Astrazon Red 6B.^[1] Unlike simple cationic dyes, Basic Violet 7 frequently incorporates a reactive N-chloroethyl group, providing unique anchoring properties in acrylic fiber matrices and specialized biological staining protocols. This guide provides an authoritative breakdown of its molecular identity, physicochemical behavior, and validated analytical workflows.

Part 1: Molecular Identity & Physicochemical Profile

The accurate characterization of Basic Violet 7 requires distinguishing the cationic chromophore from its counterion (typically chloride).

Core Chemical Data

Parameter	Specification
Common Name	Basic Violet 7
Colour Index (C.I.)	48020
CAS Registry Number	6441-82-3
IUPAC Name	N-(2-chloroethyl)-N-ethyl-4-[(E)-2-(1,3,3-trimethyl-3H-indol-1-ium-2-yl)ethenyl]aniline chloride
Chemical Class	Methine / Hemicyanine
Molecular Formula	C ₂₄ H ₃₀ Cl ₂ N ₂ (Total Salt)
Molecular Weight	417.41 g/mol
Cationic Mass	381.96 g/mol (C ₂₄ H ₃₀ ClN ₂ ⁺)
Appearance	Dark red to violet powder
Solubility	Soluble in water (red-violet solution); Soluble in ethanol

Structural Analysis

The molecule operates as a "push-pull" system:

- Donor: The diethylamino-substituted phenyl ring pushes electron density into the conjugated system. Note the presence of a chloroethyl tail, which increases lipophilicity and potential reactivity compared to standard diethyl analogues.
- Bridge: A vinyl () group facilitates charge transfer.
- Acceptor: The quaternary nitrogen of the indolium ring acts as the electron sink, stabilizing the excited state responsible for the violet/red absorption (typically nm in water).

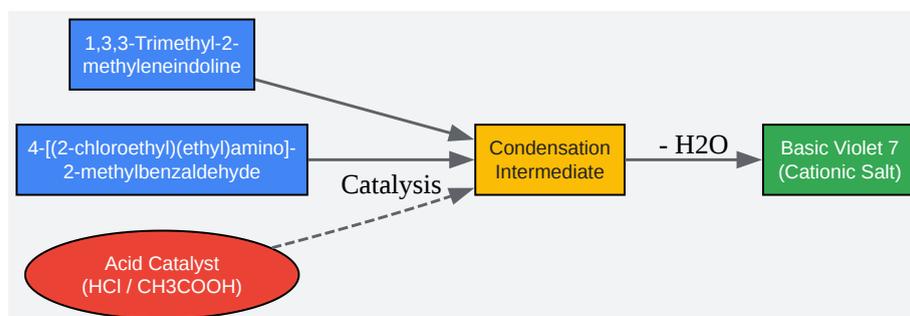
Part 2: Synthesis Mechanism

The synthesis of Basic Violet 7 is a classic Knoevenagel-type condensation. Understanding this pathway is critical for identifying potential impurities (e.g., unreacted aldehydes) during quality control.

Reaction Components:

- Fischer Base Derivative: 1,3,3-Trimethyl-2-methyleneindoline.[2]
- Aldehyde Precursor: 4-[(2-chloroethyl)(ethyl)amino]-2-methylbenzaldehyde.[3][2]

Figure 1: Synthetic Pathway (DOT Visualization)



[Click to download full resolution via product page](#)

Caption: Convergent synthesis of Basic Violet 7 via acid-catalyzed condensation of indoline and benzaldehyde precursors.

Part 3: Analytical Characterization Protocols

To validate the identity of Basic Violet 7 and quantify purity, a dual-method approach using UV-Vis Spectrophotometry and HPLC-MS is required.

Protocol A: UV-Vis Spectrophotometric Validation

Purpose: Rapid determination of chromophore concentration and extinction coefficient.

- Solvent System: Prepare a stock solution in 50% Ethanol / 50% Water (to prevent aggregation common in purely aqueous cationic dyes).

- Blanking: Use the identical solvent mixture.
- Scan Parameters: 400 nm to 700 nm.
- Acceptance Criteria:
 - : 548 ± 2 nm.
 - Shoulder peak: Often observed ~ 510 nm (vibronic shoulder).

Protocol B: HPLC-MS Identification (Self-Validating)

Purpose: Confirmation of molecular mass and separation from homologous impurities (e.g., de-chlorinated byproducts).

Reagents:

- Mobile Phase A: 0.1% Formic Acid in Water (LC-MS Grade).
- Mobile Phase B: Acetonitrile.

Column:

- C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus), $3.5 \mu\text{m}$, 4.6×100 mm.

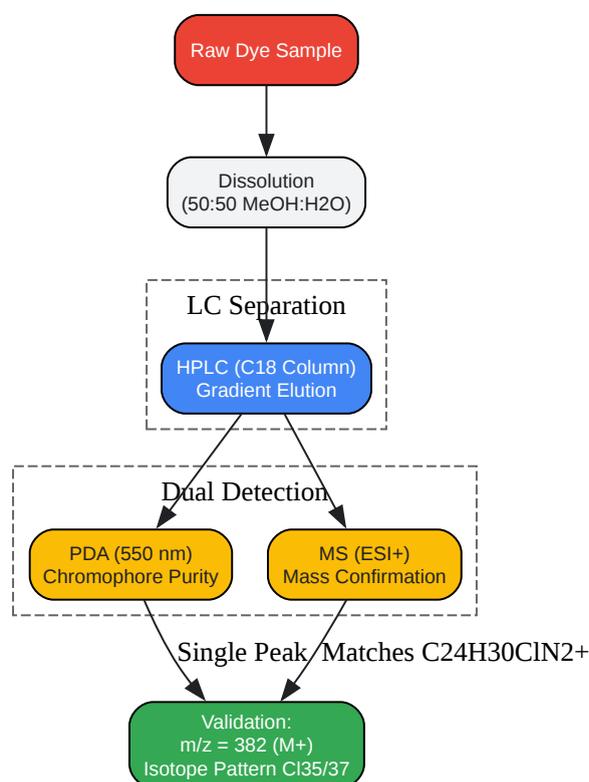
Methodology:

- Gradient: 10% B to 90% B over 15 minutes.
- Flow Rate: 1.0 mL/min.
- Detection:
 - PDA: 550 nm.
 - MS (ESI+): Scan range 100–600 m/z.

Data Interpretation (Causality):

- Target Peak: Look for the cation mass
.
- Calculation: Total MW (417.41) - Chloride (35.45) = 381.96 m/z.
- Note: The presence of the Chlorine isotope () in the ethyl tail will create a distinct isotopic pattern (M+2 peak at $\sim 33\%$ intensity of M). This is the primary validation signature distinguishing Basic Violet 7 from non-chlorinated analogs.

Figure 2: Analytical Workflow Logic



[Click to download full resolution via product page](#)

Caption: HPLC-MS workflow for verifying Basic Violet 7 identity via cationic mass and chlorine isotopic signature.

Part 4: Applications & Handling

Industrial & Research Applications

- **Acrylic Fiber Dyeing:** The cationic charge interacts strongly with anionic sites (sulfonate/sulfate groups) in polyacrylonitrile fibers. The N-chloroethyl group can potentially form covalent linkages under high-temperature alkaline conditions, improving wet fastness.
- **Biological Staining:** Used in histology for staining acid mucopolysaccharides. It is less toxic than Crystal Violet but requires specific pH control (pH 4.0–5.0) for optimal selectivity.

Safety & Stability

- **Hazard:** Causes skin and serious eye irritation (GHS H315, H319).[4]
- **Storage:** Hygroscopic. Store in desiccated, amber glass containers to prevent hydrolysis of the chloroethyl group.

References

- Colour Index International. (n.d.). C.I.[1][3][5][6][7][8][9][10][11][12][13] Basic Violet 7 (48020) Technical Monograph. Society of Dyers and Colourists.
- PubChem. (2024).[12] Compound Summary: Basic Violet 7 (CAS 6441-82-3).[3][2][5][6] National Library of Medicine. [\[Link\]](#)
- Raue, R. (1990). Methine Dyes and Pigments. In: Ullmann's Encyclopedia of Industrial Chemistry. Wiley-VCH. [\[Link\]](#)

- Sabnis, R. W. (2010). Handbook of Biological Dyes and Stains: Synthesis and Industrial Applications. John Wiley & Sons. (Detailed synthesis of hemicyanine dyes).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. ä - [\[ja.colourdyes.com\]](#)
- 2. Basic Violet 7 Manufacturers and suppliers - Alan Chemical [[alanchemindustries.com](#)]
- 3. [worlddyevariety.com](#) [[worlddyevariety.com](#)]
- 4. 2,3,3-Trimethyl-3H-indole-5-carboxylic acid | C12H13NO2 | CID 3019696 - PubChem [[pubchem.ncbi.nlm.nih.gov](#)]
- 5. Buy Astrazon Red 6B | 6441-82-3 [[smolecule.com](#)]
- 6. [echemi.com](#) [[echemi.com](#)]
- 7. UNII - A051F48W36 | UNII Search Service [[precision.fda.gov](#)]
- 8. China Basic Violet 7 [\[il.chinacolordyes.com\]](#)
- 9. China Basic Violet 7 framleiðendur, birgjar, verksmiðja - ókeypis sýnishorn - COLOR BLOOM [[tlh.colourdyes.com](#)]
- 10. Kiina Basic Violet 7 -valmistajat, toimittajat, tehdas - ilmainen näyte - COLOR BLOOM [[fi.chinacolordyes.com](#)]
- 11. Cationic violet 7(basic violet 7,cationic red 6b) TDS[Cationic violet 7(basic violet 7,cationic red 6b) from Chinese supplier and producer - CATIONIC VIOLET DYES - Enoch dye [[enochdye.com](#)]
- 12. Acid Violet 7 - PubChem [[pubchem.ncbi.nlm.nih.gov](#)]
- 13. Semi-Permanent Hair Dye Ci 42520, Basic Violet 2 - Basic Violet 2 and CAS: 3248-91-7 [[jqmaterial.en.made-in-china.com](#)]
- To cite this document: BenchChem. [Molecular weight and formula of Basic Violet 7]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b078886#molecular-weight-and-formula-of-basic-violet-7>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com